

A Comparative Guide to the Structure-Activity Relationship of Bromophenoxy Pyrimidine Analogs

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Compound of Interest

Compound Name: 2-(4-Bromophenoxy)-4-(trifluoromethyl)pyrimidine

CAS No.: 914636-83-2

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Introduction: The Versatility of the Pyrimidine Scaffold

The pyrimidine ring is a cornerstone of medicinal chemistry, forming the core of numerous therapeutic agents due to its ability to mimic the purine and pyrimidine bases in nucleic acids. [1][2] This privileged scaffold has been extensively modified to generate libraries of compounds with a wide array of biological activities. The introduction of a bromophenoxy moiety to the pyrimidine core has given rise to a class of potent and selective modulators of key cellular signaling pathways, with significant implications for cancer therapy and regenerative medicine.

This guide will dissect the nuanced relationships between the chemical structure of bromophenoxy pyrimidine analogs and their biological activity, offering a comparative analysis of key derivatives targeting critical enzymes like the Epidermal Growth Factor Receptor (EGFR)

and Bcr-Abl kinase, as well as their role in promoting osteogenesis via the BMP2/SMAD1 signaling pathway.

Part 1: Bromophenoxy Pyrimidine Analogs as Kinase Inhibitors in Oncology

The deregulation of protein kinase activity is a hallmark of many cancers, making them prime targets for therapeutic intervention. Bromophenoxy pyrimidine analogs have emerged as potent ATP-competitive inhibitors of several oncogenic kinases.

Targeting the Epidermal Growth Factor Receptor (EGFR)

The EGFR is a receptor tyrosine kinase that plays a pivotal role in cell proliferation, survival, and migration. Its aberrant activation is a key driver in several cancers. The 4-anilinoquinazoline and the structurally related 4-anilinopyrido[4,3-d]pyrimidine scaffolds have been extensively explored as EGFR inhibitors. The presence of a 3-bromophenylamino group at the 4-position of the pyridopyrimidine core has been shown to be a critical determinant of high inhibitory potency.^[3]

Structure-Activity Relationship Insights:

The general structure of these analogs consists of a pyridopyrimidine core, a 3-bromophenylamino group at the C4 position, and various substituents at other positions of the heterocyclic ring system.

- **The 3-Bromophenyl Group:** The bromine atom at the meta-position of the aniline ring is crucial for potent EGFR inhibition. It is believed to occupy a hydrophobic pocket within the ATP-binding site of the EGFR kinase domain, enhancing the binding affinity of the inhibitor.
- **Substituents on the Pyridopyrimidine Ring:** Modifications at the 6- and 7-positions of the pyrido[4,3-d]pyrimidine ring have a significant impact on both potency and solubility.
 - Small, electron-donating groups, such as methylamino at the 7-position, can dramatically increase inhibitory potency. For instance, the 7-(methylamino)pyrido[4,3-d]pyrimidine analog (5f) exhibits an IC₅₀ of 0.13 nM against EGFR.^[3]

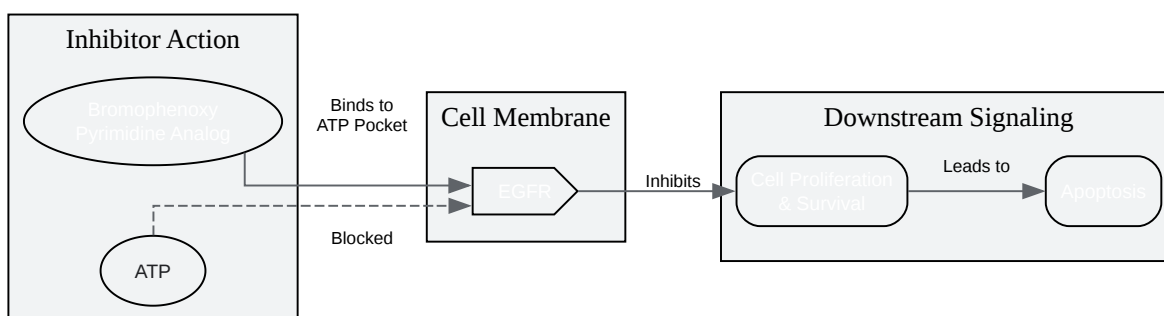
- The introduction of solubilizing groups, often weakly basic amines, at the 7-position can improve aqueous solubility while retaining high inhibitory activity.

Comparative Analysis of EGFR Inhibitors:

Compound ID	R Group (at C7 of pyrido[4,3-d]pyrimidine)	EGFR Kinase IC50 (nM)
Analog A	-F	>1000
Analog B	-NH2	1.2
5f	-NHMe	0.13[3]
Analog D	-NMe2	0.4
Analog E	-(CH2)3N(Me)2	0.5-10

Mechanism of Action: EGFR Inhibition

These bromophenoxy pyrimidine analogs act as ATP-competitive inhibitors, binding to the ATP-binding pocket of the EGFR kinase domain. This binding prevents the phosphorylation of EGFR and downstream signaling molecules, thereby inhibiting tumor cell proliferation and survival.



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Caption: EGFR inhibition by bromophenoxy pyrimidine analogs.

Targeting the Bcr-Abl Kinase

The Bcr-Abl fusion protein, a constitutively active tyrosine kinase, is the causative agent of chronic myeloid leukemia (CML). The 5-bromo-pyrimidine scaffold has been a fruitful starting point for the development of potent Bcr-Abl inhibitors.

Structure-Activity Relationship Insights:

For this class of compounds, the core structure is a 5-bromo-pyrimidine ring, typically with substitutions at the 2 and 4 positions.

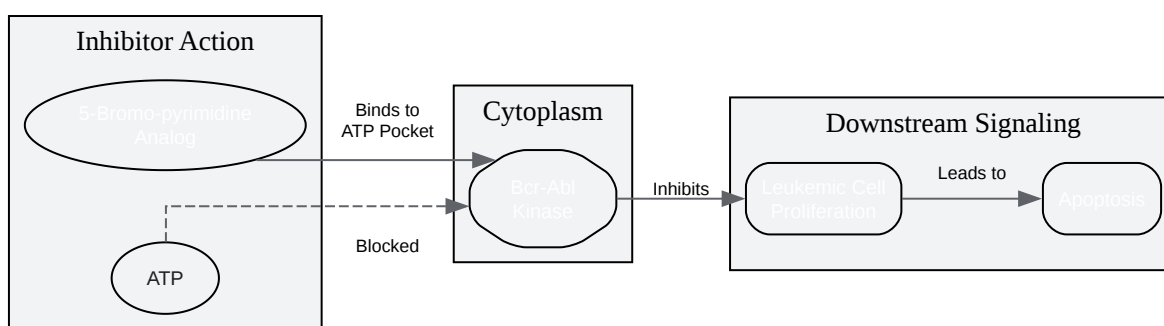
- The 5-Bromo Substituent: The bromine atom at the 5-position of the pyrimidine ring is a key feature for potent Bcr-Abl inhibition.
- Substituents at C2 and C4: The nature of the groups at these positions significantly influences the inhibitory activity.
 - A 2-chloro-6-methylphenylamino group at the C4 position is often found in potent inhibitors.
 - Modifications at the C2 position with various amine-containing side chains can modulate potency and selectivity.

Comparative Analysis of Bcr-Abl Inhibitors:

Compound ID	R Group (at C2 of 5-bromo-pyrimidine)	Bcr-Abl Kinase IC50 (μM)	K562 Cell Line IC50 (μM)
Dasatinib (Control)	-	0.001	0.001
Analog F	4-(trifluoromethyl)phenyl amino	0.012	0.015
Analog G	4-morpholin-4-yl-phenylamino	0.025	0.032
Analog H	4-(4-methylpiperazin-1-yl)phenylamino	0.018	0.021

Mechanism of Action: Bcr-Abl Inhibition

Similar to EGFR inhibitors, these 5-bromo-pyrimidine derivatives are ATP-competitive inhibitors of the Bcr-Abl kinase. By occupying the ATP-binding site, they block the phosphorylation of downstream substrates, leading to the inhibition of CML cell proliferation and the induction of apoptosis.



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Caption: Bcr-Abl inhibition by 5-bromo-pyrimidine analogs.

Part 2: Bromophenoxy Pyrimidine Analogs as Bone Anabolic Agents

Beyond their anticancer properties, certain pyrimidine derivatives have shown remarkable potential as bone anabolic agents, promoting bone formation. This activity is particularly relevant for treating osteoporosis and other bone-related disorders.

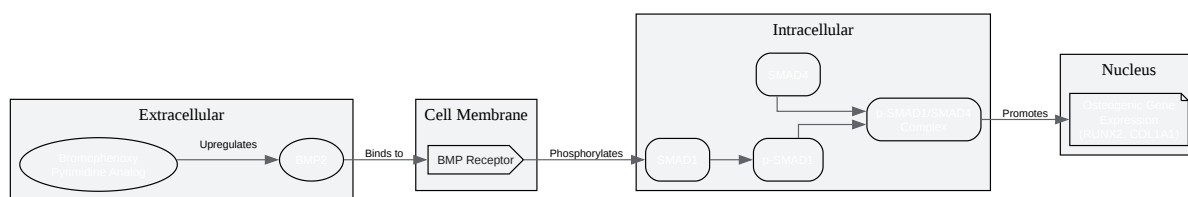
Structure-Activity Relationship Insights:

In this context, a series of pyrimidine derivatives have been evaluated for their ability to promote osteogenesis. A key finding is that a specific substitution pattern on the pyrimidine ring is crucial for this activity.

- A notable example is a compound with a 5-bromo-4-(4-bromophenyl)-6-(2,4,5-trimethoxyphenyl)pyrimidin-2-yl core. The presence of multiple methoxy groups on the phenyl ring at the 6-position appears to be important for the observed bone anabolic effect.

Mechanism of Action: Promoting Osteogenesis via the BMP2/SMAD1 Signaling Pathway

These compounds have been shown to promote osteogenesis by upregulating the expression of osteogenic genes, such as RUNX2 and type 1 collagen, through the activation of the Bone Morphogenetic Protein 2 (BMP2)/SMAD1 signaling pathway.



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Caption: BMP2/SMAD1 signaling pathway activation.

Part 3: Experimental Protocols

The following are detailed, step-by-step methodologies for the key experiments cited in this guide.

MTT Cell Viability Assay

This colorimetric assay is used to assess the cytotoxic effects of the compounds on cancer cell lines.

Materials:

- 96-well plates
- Cancer cell lines (e.g., K562, A431)
- Complete culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **Compound Treatment:** Prepare serial dilutions of the bromophenoxy pyrimidine analogs in culture medium. Add 100 μ L of the compound solutions to the respective wells. Include a vehicle control (e.g., DMSO) and a blank (medium only). Incubate for 48-72 hours.
- **MTT Addition:** After the incubation period, remove the medium and add 100 μ L of fresh medium containing 10 μ L of MTT solution to each well. Incubate for 4 hours at 37°C.

- **Formazan Solubilization:** Remove the MTT-containing medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

ADP-Glo™ Kinase Assay

This luminescent assay is used to measure the activity of kinases like EGFR and Bcr-Abl and the inhibitory effect of the compounds.

Materials:

- ADP-Glo™ Kinase Assay Kit (Promega)
- Recombinant kinase (e.g., EGFR, Bcr-Abl)
- Kinase-specific substrate
- ATP
- Bromophenoxy pyrimidine analogs
- White, opaque 96-well or 384-well plates
- Luminometer

Procedure:

- **Kinase Reaction Setup:** In each well of a white plate, set up the kinase reaction containing the kinase, its substrate, ATP, and the test compound at various concentrations in a suitable kinase buffer. Include a "no kinase" control and a "no inhibitor" control.
- **Kinase Reaction Incubation:** Incubate the plate at the optimal temperature for the kinase (e.g., 30°C or room temperature) for a specific period (e.g., 60 minutes).

- **ATP Depletion:** Add ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP. Incubate at room temperature for 40 minutes.
- **ADP to ATP Conversion and Luminescence Generation:** Add Kinase Detection Reagent to each well to convert the ADP generated in the kinase reaction to ATP and to generate a luminescent signal. Incubate at room temperature for 30-60 minutes.
- **Luminescence Measurement:** Measure the luminescence of each well using a luminometer.
- **Data Analysis:** The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity. Calculate the percentage of kinase inhibition for each compound concentration and determine the IC50 value.

Conclusion and Future Directions

Bromophenoxy pyrimidine analogs represent a versatile and potent class of compounds with significant therapeutic potential in oncology and bone regeneration. The structure-activity relationships highlighted in this guide underscore the importance of specific substitutions on the pyrimidine core and the appended phenyl/phenoxy rings for achieving high potency and selectivity.

Future research in this area should focus on:

- **Improving Drug-like Properties:** Optimizing the pharmacokinetic and pharmacodynamic properties of these analogs to enhance their in vivo efficacy and safety profiles.
- **Exploring Novel Targets:** Screening these compounds against a broader panel of kinases and other biological targets to uncover new therapeutic applications.
- **Overcoming Drug Resistance:** Designing next-generation analogs that can overcome known resistance mechanisms, particularly in the context of cancer therapy.

By leveraging the insights from SAR studies and employing robust experimental methodologies, the full therapeutic potential of bromophenoxy pyrimidine analogs can be realized.

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